

Application Notes: Immunohistochemical Staining with IKD-8344

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Compound of Interest

Compound Name: IKD-8344
Cat. No.: B10818985

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Introduction

IKD-8344 is a rabbit monoclonal antibody designed for the specific detection of ChronoKinase, a critical regulator of cell cycle progression. ChronoKinase is frequently overexpressed in various human cancers and its expression levels have been correlated with tumor grade and patient prognosis. Consequently, the immunohistochemical (IHC) detection of ChronoKinase in formalin-fixed, paraffin-embedded (FFPE) tissues serves as an invaluable tool for cancer research and may provide insights for drug development professionals. These application notes provide a detailed protocol for the use of **IKD-8344** in IHC, along with validation data and diagrams of the relevant biological pathway and experimental workflow.

Target and Specificity

IKD-8344 specifically recognizes the phosphorylated isoform of ChronoKinase at Serine 218, a key activation site. The antibody has been validated for use in IHC on human tissues and shows no cross-reactivity with other related kinases under the recommended staining conditions. The expected staining pattern for ChronoKinase is predominantly nuclear, with some diffuse cytoplasmic staining in highly proliferative cells.

Quantitative Data Summary

The following tables summarize the validation and performance data for the **IKD-8344** antibody in immunohistochemistry.

Table 1: Recommended Antibody Dilution

Parameter	Recommendation
Antibody Concentration	1:500 - 1:1000
Incubation Time	60 minutes at Room Temperature
Antigen Retrieval	Citrate Buffer (pH 6.0) for 20 minutes ^[1]
Detection System	HRP-conjugated secondary antibody and DAB ^[1]

Table 2: Staining Performance in Various Cancer Tissues

Tissue Type	N	Percent Positive (%)	Average Staining Intensity
Breast Carcinoma	50	85%	2.8 (Moderate to Strong)
Colon Carcinoma	45	78%	2.5 (Moderate)
Lung Adenocarcinoma	52	92%	3.0 (Strong)
Normal Breast	20	5%	0.5 (Weak/Negative)
Normal Colon	20	8%	0.6 (Weak/Negative)
Normal Lung	20	3%	0.2 (Negative)

Staining intensity was scored on a scale of 0 (negative), 1 (weak), 2 (moderate), and 3 (strong).

Experimental Protocols

Materials and Reagents

- **IKD-8344** Rabbit Monoclonal Antibody
- Formalin-fixed, paraffin-embedded tissue sections on charged slides

- Xylene[2][3]
- Ethanol (100%, 95%, 80%, 70%)[1][2]
- Deionized Water
- 10 mM Sodium Citrate Buffer (pH 6.0)[1]
- Phosphate Buffered Saline (PBS)
- Hydrogen Peroxide (3%)[3]
- Blocking Buffer (e.g., 5% normal goat serum in PBS)
- HRP-conjugated Goat anti-Rabbit secondary antibody
- DAB (3,3'-Diaminobenzidine) substrate kit[1]
- Hematoxylin counterstain[2]
- Mounting Medium

Protocol for Immunohistochemical Staining

- Deparaffinization and Rehydration:
 - Immerse slides in xylene for 5 minutes (repeat twice).[2][3]
 - Hydrate sections by sequential immersion in 100% ethanol for 3 minutes (twice), 95% ethanol for 3 minutes, 80% ethanol for 3 minutes, and 70% ethanol for 3 minutes.[1][2]
 - Rinse with deionized water.
- Antigen Retrieval:
 - Preheat citrate buffer (pH 6.0) to 95-100°C.[1]
 - Immerse slides in the preheated buffer and incubate for 20 minutes.[1]

- Allow slides to cool to room temperature for 20 minutes.[\[1\]](#)
- Rinse with PBS.
- Blocking and Staining:
 - Quench endogenous peroxidase activity by incubating sections in 3% hydrogen peroxide for 10 minutes.[\[3\]](#)
 - Rinse with PBS.
 - Apply blocking buffer and incubate for 30 minutes at room temperature.
 - Incubate with **IKD-8344** primary antibody (diluted in blocking buffer) for 60 minutes at room temperature.
 - Rinse with PBS (3 times for 5 minutes each).
 - Apply HRP-conjugated secondary antibody and incubate for 30 minutes at room temperature.[\[2\]](#)
 - Rinse with PBS (3 times for 5 minutes each).
- Detection and Counterstaining:
 - Apply DAB substrate solution and incubate until the desired brown color intensity is reached (typically 1-5 minutes).[\[1\]](#)
 - Rinse with deionized water.
 - Counterstain with hematoxylin for 1-2 minutes.[\[1\]](#)
 - Rinse with running tap water.[\[1\]](#)
- Dehydration and Mounting:
 - Dehydrate sections through a graded series of ethanol (70%, 80%, 95%, 100%) and clear in xylene.[\[1\]](#)

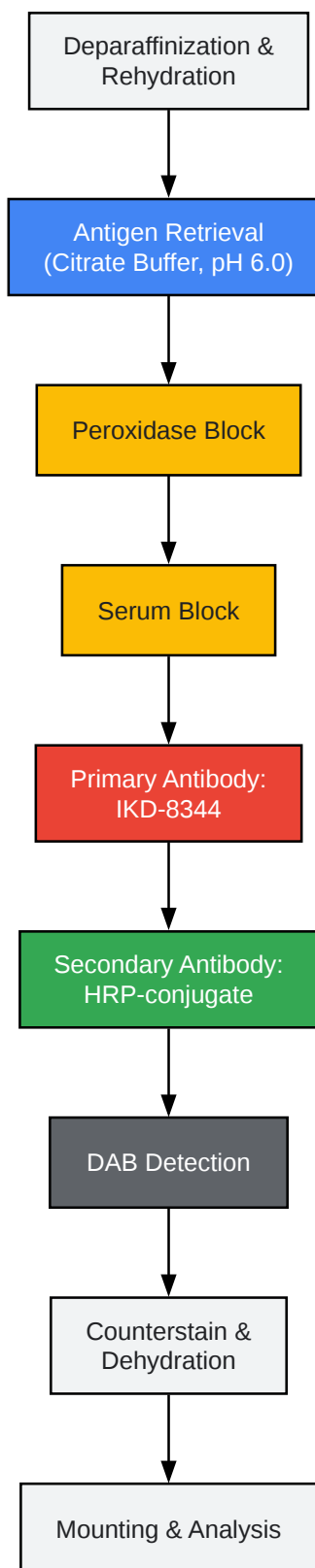
- Coverslip with a permanent mounting medium.

Visualizations



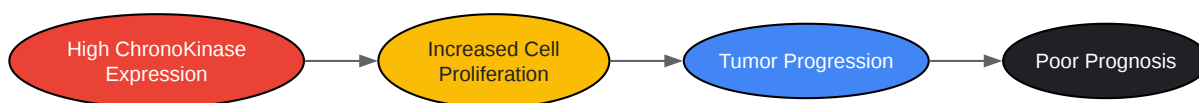
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Caption: ChronoKinase Signaling Pathway.



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Caption: Immunohistochemistry Workflow.



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Caption: ChronoKinase and Cancer.

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